

# Technical Support Center: Best Practices for 2-Chloro-N-phenylisonicotinamide

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2-Chloro-N-phenylisonicotinamide

Cat. No.: B1590790

[Get Quote](#)

Welcome to the technical support center for **2-Chloro-N-phenylisonicotinamide**. This guide is designed for researchers, scientists, and drug development professionals to provide in-depth technical information, troubleshooting advice, and frequently asked questions (FAQs) for the safe and effective handling and storage of this compound.

## Introduction

**2-Chloro-N-phenylisonicotinamide** is a halogenated pyridine derivative. Its structural features, including the chlorinated pyridine ring and the amide linkage, suggest its potential utility as a building block in medicinal chemistry and materials science. Proper handling and storage are paramount to ensure the integrity of the compound and the safety of laboratory personnel. This guide synthesizes available safety data and provides field-proven insights to address common challenges encountered during its use.

## Chemical and Physical Properties

A clear understanding of the physicochemical properties of **2-Chloro-N-phenylisonicotinamide** is fundamental to its appropriate handling.

Property	Value	Source
CAS Number	80194-83-8	<a href="#">[1]</a>
Molecular Formula	C <sub>12</sub> H <sub>9</sub> ClN <sub>2</sub> O	<a href="#">[1]</a>
Molecular Weight	232.67 g/mol	<a href="#">[1]</a>
Appearance	Likely a solid	Inferred from related compounds
Storage Temperature	Room temperature	<a href="#">[1]</a>

## Frequently Asked Questions (FAQs)

This section addresses common questions regarding the handling, storage, and use of **2-Chloro-N-phenylisonicotinamide**.

### Handling and Safety

Q1: What are the primary hazards associated with **2-Chloro-N-phenylisonicotinamide**?

While specific toxicity data for **2-Chloro-N-phenylisonicotinamide** is limited, related chlorinated organic compounds and amides can be hazardous. Based on safety data for analogous compounds, potential hazards include:

- Skin and Eye Irritation: Direct contact may cause irritation or burns.[\[2\]](#)[\[3\]](#)
- Respiratory Irritation: Inhalation of dust may irritate the respiratory system.[\[3\]](#)[\[4\]](#)
- Toxicity if Swallowed: Ingestion may be harmful.[\[2\]](#)[\[5\]](#)

Q2: What personal protective equipment (PPE) is required when handling this compound?

A comprehensive PPE strategy is essential to minimize exposure.[\[6\]](#)[\[7\]](#)

Operation	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing and Solution Preparation	Chemical splash goggles	Nitrile or neoprene gloves	Lab coat	Use in a chemical fume hood.[8]
Conducting Reactions and Purifications	Chemical splash goggles and face shield	Nitrile or neoprene gloves	Chemical-resistant apron over a lab coat	Use in a chemical fume hood.
Handling Solid Compound Outside of a Fume Hood (Not Recommended)	Chemical splash goggles and face shield	Nitrile or neoprene gloves	Lab coat	NIOSH-approved respirator.[9]

Q3: What are the proper first-aid measures in case of exposure?

Immediate and appropriate first aid is crucial.[5][10]

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[4][5]
- Skin Contact: Immediately wash off with soap and plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.[3]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[5]

## Storage and Stability

Q4: What are the optimal storage conditions for **2-Chloro-N-phenylisonicotinamide**?

To ensure the long-term stability of the compound, store it in a tightly closed container in a dry, cool, and well-ventilated place.[3][11] Keep it away from incompatible materials such as strong oxidizing agents and strong bases.[12]

Q5: Is **2-Chloro-N-phenylisonicotinamide** sensitive to light or moisture?

While specific data is unavailable, many chlorinated organic compounds can be sensitive to light and moisture. It is best practice to store it in a dark or amber vial and in a desiccator to protect it from degradation.

## Solubility and Solution Preparation

Q6: What solvents are recommended for dissolving **2-Chloro-N-phenylisonicotinamide**?

Based on its synthesis, which utilizes 1,2-dichloroethane and a methanol/water mixture for recrystallization, it is likely soluble in chlorinated solvents and polar organic solvents.[1]

Recommended Solvents for Initial Solubility Testing:

- Dichloromethane (DCM)
- Chloroform
- Dimethylformamide (DMF)
- Dimethyl sulfoxide (DMSO)
- Methanol
- Ethanol

Q7: I am having trouble dissolving the compound. What should I do?

Refer to the troubleshooting guide below for a systematic approach to addressing solubility issues. Gentle heating or sonication may aid in dissolution, but be mindful of potential degradation with excessive heat.

## Troubleshooting Guides

This section provides systematic approaches to common experimental challenges.

## Troubleshooting Dissolution Issues

If you are experiencing difficulty dissolving **2-Chloro-N-phenylisonicotinamide**, follow this decision tree:

Caption: Workflow for the proper disposal of waste.

Key Disposal Considerations:

- **Labeling:** All waste containers must be clearly labeled with "Hazardous Waste" and the chemical name. [13]\* **Segregation:** Do not mix halogenated waste with non-halogenated waste streams.
- **Contaminated Materials:** All contaminated PPE, weighing paper, and other disposable materials should be disposed of as solid hazardous waste.

## References

- First Aid Procedures for Chemical Hazards | NIOSH - CDC. (n.d.).
- Personal Protective Equipment (PPE) - CHEMM. (n.d.).
- Material Safety Data Sheet. (n.d.).
- 2-Chloroacetamide - EurofinsUS.com. (n.d.).
- 40 CFR 156.212 -- Personal protective equipment statements. - eCFR. (n.d.).
- Supramolecular structures of three isomeric 2-chloro-N-(nitrophenyl)nicotinamides. (2005). Acta Crystallographica Section C, 61(4), o204-o208. [Link]
- Common Solvents Used in Organic Chemistry: Table of Properties 1. (2020, August 9).

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. 2-Chloro-N-phenyl-isonicotinamide | 80194-83-8 [chemicalbook.com]
- 2. fishersci.com [fishersci.com]

- 3. fishersci.com [fishersci.com]
- 4. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 5. sds.chemtel.net [sds.chemtel.net]
- 6. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 7. pdf.benchchem.com [pdf.benchchem.com]
- 8. eurofinsus.com [eurofinsus.com]
- 9. eCFR :: 40 CFR 156.212 -- Personal protective equipment statements. [ecfr.gov]
- 10. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- 11. echemi.com [echemi.com]
- 12. fishersci.co.uk [fishersci.co.uk]
- 13. echemi.com [echemi.com]
- To cite this document: BenchChem. [Technical Support Center: Best Practices for 2-Chloro-N-phenylisonicotinamide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1590790#best-practices-for-handling-and-storing-2-chloro-n-phenylisonicotinamide]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)